

(+)-Bornyl acetate chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Bornyl acetate

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An In-depth Technical Guide on the Core Chemical Properties and Structure of **(+)-Bornyl Acetate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental chemical properties and structural characteristics of **(+)-Bornyl acetate**. The information is curated for professionals in research, science, and drug development who require precise and well-documented data. This document summarizes key quantitative data in tabular format for ease of comparison, details relevant experimental methodologies, and includes a structural diagram generated using the DOT language.

Chemical Structure of (+)-Bornyl Acetate

(+)-Bornyl acetate is the acetate ester of (+)-borneol, a natural bicyclic monoterpene.^[1] Its chemical structure is characterized by the rigid [2.2.1] bicyclic system of borneol, with an acetate group attached at the C2 position. The "(+)" designation indicates that it is dextrorotatory, meaning it rotates the plane of polarized light to the right.

IUPAC Name: (1R,2S,4R)-1,7,7-Trimethylbicyclo[2.2.1]heptan-2-yl acetate^[2]

Stereochemistry: The stereochemistry of **(+)-Bornyl acetate** is crucial to its chemical and biological identity. The specific arrangement of substituents around the chiral centers of the

bicyclo[2.2.1]heptane ring system gives rise to its optical activity and specific interactions in biological systems.

Below is a two-dimensional representation of the chemical structure of **(+)-Bornyl acetate**.

Chemical structure of **(+)-Bornyl acetate**.

Physicochemical Properties of (+)-Bornyl Acetate

The following table summarizes the key physicochemical properties of **(+)-Bornyl acetate**. These properties are essential for its handling, formulation, and application in various scientific and industrial contexts.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₀ O ₂	[2][3][4]
Molecular Weight	196.29 g/mol	[2][3][4]
Appearance	Colorless liquid or crystals	[1][3]
Melting Point	29 °C	[1][3][5]
Boiling Point	228–231 °C	[1][6][7]
Density	0.985 g/mL at 25 °C	[3][5][6]
Refractive Index (n _D ²⁰)	1.4635	[5][6][7]
Specific Optical Rotation [α] _D ²⁰	+44.4°	[7]
Water Solubility	23 mg/L (estimated)	[1]
Flash Point	88.89 °C (192.00 °F)	[8]
Vapor Pressure	0.228 mmHg at 25 °C	[8]

Experimental Protocols for Property Determination

The following sections outline the standard experimental methodologies for determining the key physicochemical properties of **(+)-Bornyl acetate**.

Melting Point Determination

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer

Procedure:

- A small amount of crystalline **(+)-Bornyl acetate** is introduced into a capillary tube and packed down to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

Boiling Point Determination

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or vial

- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or heating block)

Procedure:

- A small volume (a few milliliters) of liquid **(+)-Bornyl acetate** is placed in a small test tube.
- A capillary tube, with its open end down, is placed inside the test tube containing the sample.
- The test tube is attached to a thermometer and heated in a heating bath.
- As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Density Measurement

Principle: Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer or a graduated cylinder and an analytical balance.

Procedure (using a graduated cylinder and balance):

- The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.
- A known volume of liquid **(+)-Bornyl acetate** is carefully transferred into the graduated cylinder, and the volume is recorded.
- The mass of the graduated cylinder containing the liquid is measured.

- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder.
- The density is calculated by dividing the mass of the liquid by its volume.

Refractive Index Measurement

Principle: The refractive index is a dimensionless number that describes how light propagates through a medium. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
- The refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of **(+)-Bornyl acetate** are placed on the surface of the prism.
- The prisms are closed, and the sample is allowed to equilibrate to the desired temperature (typically 20 °C), maintained by a circulating water bath.
- The light source is turned on, and the crosshairs in the eyepiece are brought into focus.
- The adjustment knob is turned until the boundary line between the light and dark fields is sharp and coincides with the intersection of the crosshairs.
- The refractive index is read directly from the instrument's scale.

Optical Rotation Measurement

Principle: Optical rotation is the rotation of the plane of linearly polarized light as it passes through a chiral substance. The specific rotation is a standardized measure of this property.

Apparatus:

- Polarimeter
- Polarimeter cell (sample tube) of a known path length (e.g., 1 dm)
- Sodium lamp (D-line, 589 nm)

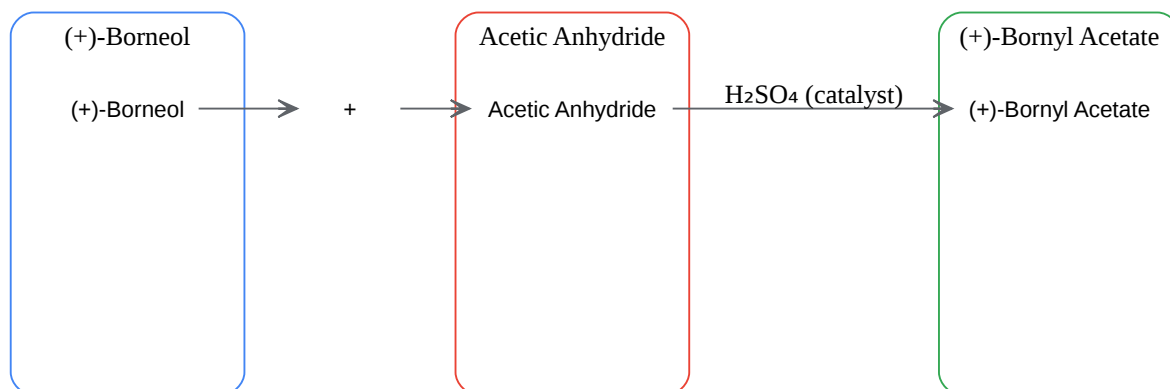
Procedure:

- A solution of **(+)-Bornyl acetate** of a known concentration is prepared in a suitable achiral solvent.
- The polarimeter is calibrated by measuring the rotation of the pure solvent (blank).
- The polarimeter cell is filled with the **(+)-Bornyl acetate** solution, ensuring no air bubbles are present in the light path.
- The cell is placed in the polarimeter.
- The analyzer is rotated until the light intensity is at a minimum (or a match point, depending on the instrument design).
- The observed angle of rotation is recorded.
- The specific rotation ($[\alpha]$) is calculated using the formula: $[\alpha] = \alpha / (l \times c)$ where:
 - α is the observed rotation in degrees.
 - l is the path length of the cell in decimeters (dm).
 - c is the concentration of the solution in g/mL.

Synthesis of (+)-Bornyl Acetate

A common method for the synthesis of **(+)-Bornyl acetate** is the esterification of (+)-borneol with acetic anhydride.

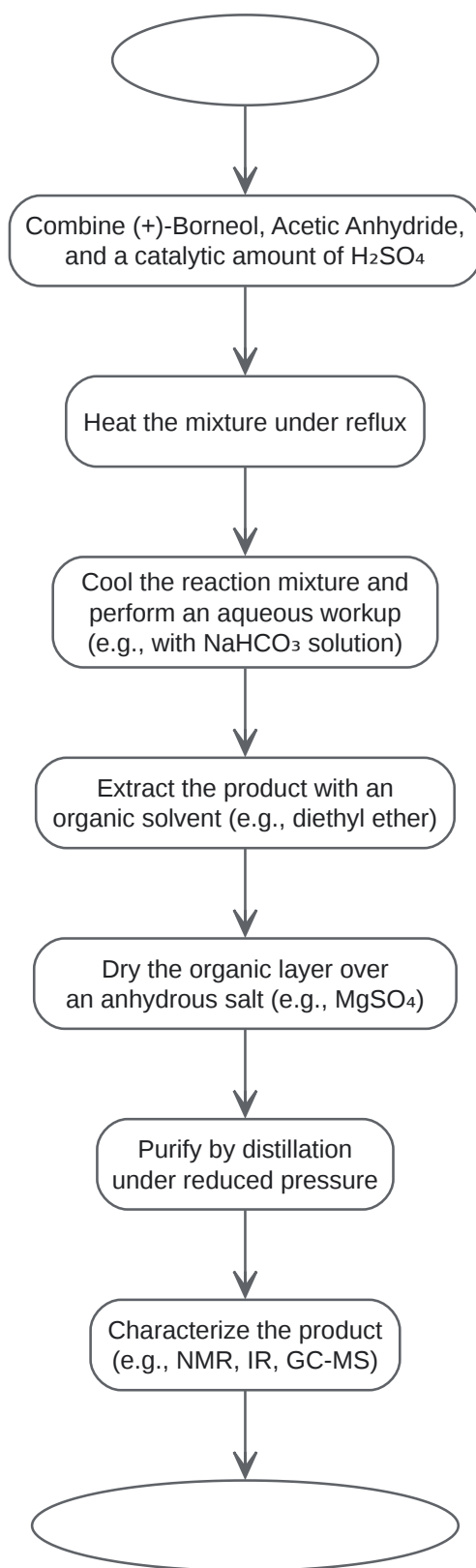
Reaction Scheme:



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Synthesis of **(+)-Bornyl acetate** from (+)-Borneol.

Experimental Workflow:



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Experimental workflow for the synthesis of **(+)-Bornyl acetate**.

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- To cite this document: BenchChem. [(+)-Bornyl acetate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050281#bornyl-acetate-chemical-properties-and-structure]

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